

Comparative study of corrosion inhibition by different thiadiazoles

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Compound of Interest

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A Comparative Guide to Corrosion Inhibition by Thiadiazole Derivatives

Thiadiazole derivatives have emerged as a highly effective class of corrosion inhibitors, particularly for protecting steel and other alloys in acidic environments. Their efficacy stems from the presence of nitrogen and sulfur heteroatoms and π -electrons in the thiadiazole ring, which facilitate strong adsorption onto metal surfaces, thereby creating a protective barrier against corrosive agents. This guide provides a comparative analysis of the performance of various thiadiazole derivatives, supported by experimental data from recent studies.

Performance Comparison of Thiadiazole Derivatives

The inhibition efficiency of thiadiazole derivatives is influenced by their molecular structure, the nature and position of substituent groups, and the corrosive environment. The following tables summarize the performance of several thiadiazole compounds as corrosion inhibitors for mild steel in acidic media, based on data from electrochemical impedance spectroscopy (EIS), potentiodynamic polarization, and weight loss measurements.

Table 1: Inhibition Efficiency of Various Thiadiazole Derivatives on Mild Steel in 1 M HCl



| Inhibitor | Concentration | Inhibition Efficiency (%) | Reference |
|------------------------------------------------------------------------------------------------------|---------------|------------------------------|-----------|
| N,N-dihydroxyethyl-(5-methyl-[1][2][3] thiadiazol-2-sulfur)- carbonyl acetamide (TSCA) | 40 mg/L | >96% | [1] |
| 3,5-bis(2- thienyl)-1,3,4- thiadiazole (2-TTH) | Not Specified | Good | [4] |
| 3,5-bis(3- thienyl)-1,3,4- thiadiazole (3-TTH) | Not Specified | Better than 2-TTH | [4] |
| (E)-N-(anthracen-9- ylmethylene)-5-(4- nitrophenyl)-1,3,4- thiadiazol-2-amine (A9CNPTDA) | 1 mM | 98.04% | [5] |
| N-(anthracen-9(10H)-ylidene)-5-(4-nitrophenyl)-1,3,4-thiadiazol-2-amine (ANNPTDA) | 1 mM | 95.32% | [5] |
| Bis-Schiff bases derived from thiadiazole | 125 ppm | High | [6] |

Table 2: Inhibition Efficiency of Thiadiazole Derivatives on Mild Steel in 0.5 M H₂SO₄



| Inhibitor | Concentration | Inhibition Efficiency (%) | Reference |
|----------------------------------------------------------|---------------|-------------------------------|-----------|
| 2-amino-5-(4- bromobenzyl)-1,3,4- thiadiazole (a1) | 0.002 M | Increasing with concentration | [2] |
| 2-amino-5-(3- nitrophenyl)-1,3,4- thiadiazole (a2) | 0.002 M | Increasing with concentration | [2] |

Table 3: Comparative Analysis of Thiadiazole Derivatives in Other Corrosive Media

| Inhibitor | Metal | Corrosive Medium | Optimum Concentrati on | Maximum Inhibition Efficiency (%) | Reference |
|----------------------------------------------------------------|----------------------------|----------------------------------------------------|------------------------------|--------------------------------------------|-----------|
| PTDM, ATDA, PTAT, ATPA (Thiadiazole derivatives) | Muntz metal (60Cu–40Zn) | Sulfide- polluted artificial seawater | 2.32 mM | 92.84, 94.58, 97.0, 98.94 | [7] |
| 5- (benzylthio)-1 ,3,4- thiadiazol-2- amine (BTTA) | Mild Steel | CO2- saturated oilfield produced water | Not specified | High | [8] |
| 5,5'- disulfanediylb is (1,3,4- thiadiazol-2- amine) (DSTA) | Mild Steel | CO2- saturated oilfield produced water | 0.025 mM | 99.37% | [8] |

Experimental Protocols



The evaluation of corrosion inhibitors typically involves a combination of electrochemical and surface analysis techniques. Below are detailed methodologies for key experiments cited in the literature.

Electrochemical Measurements

Electrochemical studies are performed to understand the kinetics of the corrosion process and the mechanism of inhibition.[2][9]

- Electrochemical Cell: A conventional three-electrode cell is used, consisting of a working electrode (the metal specimen, e.g., mild steel), a counter electrode (e.g., platinum), and a reference electrode (e.g., saturated calomel electrode SCE).
- Potentiodynamic Polarization: The potential of the working electrode is scanned from a cathodic potential to an anodic potential at a slow scan rate (e.g., 5 mV/s).[2] The resulting polarization curve provides information on the corrosion potential (Ecorr), corrosion current density (icorr), and the anodic and cathodic Tafel slopes. The inhibition efficiency (IE%) is calculated using the following equation: IE% = [(i°corr icorr) / i°corr] x 100 where i°corr and icorr are the corrosion current densities in the absence and presence of the inhibitor, respectively.[9]
- Electrochemical Impedance Spectroscopy (EIS): A small amplitude AC signal (e.g., 5-10 mV) is applied to the working electrode at its open circuit potential over a wide frequency range (e.g., 100 kHz to 0.1 Hz).[2][9] The impedance data is used to determine the charge transfer resistance (Rct), which is inversely proportional to the corrosion rate. The inhibition efficiency can be calculated as: IE% = [(Rct R°ct) / Rct] x 100 where R°ct and Rct are the charge transfer resistances in the absence and presence of the inhibitor, respectively.

Weight Loss Measurements

This is a straightforward method to determine the average corrosion rate over a longer period.

- Specimen Preparation: Metal specimens are abraded with different grades of emery paper, degreased with a solvent like acetone, washed with distilled water, and dried.
- Immersion Test: The pre-weighed specimens are immersed in the corrosive solution with and without the inhibitor for a specified duration.

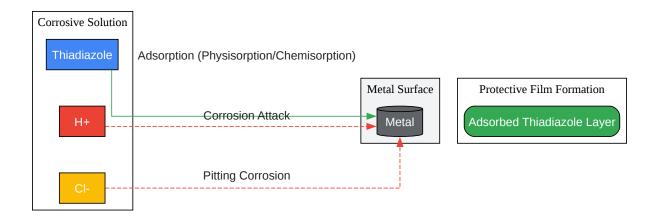


Corrosion Rate Calculation: After immersion, the specimens are cleaned to remove corrosion products, dried, and re-weighed. The corrosion rate (CR) and inhibition efficiency (IE%) are calculated as follows: CR = (Weight Loss) / (Surface Area x Time) IE% = [(CR° - CR) / CR°] x 100 where CR° and CR are the corrosion rates in the absence and presence of the inhibitor, respectively.

Visualizations

Mechanism of Corrosion Inhibition by Thiadiazoles

The primary mechanism of corrosion inhibition by thiadiazole derivatives is the adsorption of the inhibitor molecules onto the metal surface, forming a protective film.[1] This adsorption can occur through physisorption (electrostatic interactions) and/or chemisorption (covalent bonding). The lone pair electrons of nitrogen and sulfur atoms, along with the π -electrons of the thiadiazole ring, play a crucial role in the chemisorption process by coordinating with the vacant d-orbitals of the metal atoms.[1]



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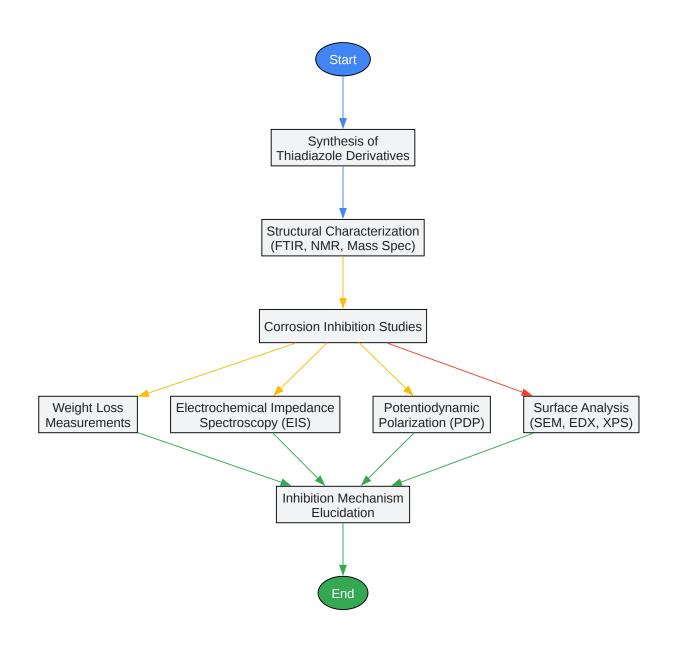
Caption: Adsorption mechanism of thiadiazole on a metal surface.



Experimental Workflow for Corrosion Inhibitor Evaluation

The following diagram illustrates a typical workflow for the synthesis and evaluation of new thiadiazole derivatives as corrosion inhibitors.





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Caption: General workflow for evaluating thiadiazole corrosion inhibitors.



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